

A Comparative Guide to the Structure-Activity Relationship of Propoxy-Substituted Phenethylamines

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Compound of Interest

Compound Name: 1-(3-Propoxyphenyl)ethanamine

CAS No.: 925650-26-6

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This guide provides an in-depth comparison of propoxy-substituted phenethylamines, focusing on their structure-activity relationships (SAR) at key serotonergic receptors. Designed for researchers, scientists, and drug development professionals, this document synthesizes experimental data to elucidate how molecular modifications influence pharmacological activity. We will explore the causality behind experimental choices, present detailed protocols for key assays, and provide a framework for understanding the nuanced pharmacology of this compound class.

Introduction: The 2C-X Framework and the Significance of the 4-Position

The 2,5-dimethoxyphenethylamine (2C) scaffold is a cornerstone in the study of serotonergic ligands, particularly those targeting the serotonin 2A receptor (5-HT_{2a}R).[1][2] The psychoactive properties of these compounds are primarily mediated by their agonist activity at the 5-HT_{2a}R, a G protein-coupled receptor (GPCR) that, upon activation, couples to the Gq/G₁₁ signaling pathway.[3][4] This canonical pathway involves the activation of Phospholipase C (PLC),

leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol triphosphate (IP₃) and diacylglycerol (DAG).[3][5] IP₃ subsequently triggers the release of intracellular calcium (Ca²⁺), a key second messenger.[3][6][7]

The SAR of the 2C series is heavily influenced by the substituent at the 4-position of the phenyl ring. Altering the size, lipophilicity, and electronic properties of this group can dramatically modulate receptor affinity, functional potency, and selectivity.[8][9] This guide specifically examines the impact of a propoxy group (-O-CH₂CH₂CH₃) at this position, as seen in 2,5-dimethoxy-4-propylphenethylamine (2C-P), and compares it with other 4-alkoxy analogues to establish clear SAR trends.[10]

Comparative Pharmacology: In Vitro Receptor Profiles

The primary molecular targets for psychedelic phenethylamines are the 5-HT₂ family of receptors (5-HT_{2a}, 5-HT_{2n}, and 5-HT_{2C}).[8][9] A compound's affinity (how tightly it binds) and efficacy (the degree of activation upon binding) at these receptors dictate its pharmacological profile.

Receptor Binding Affinities (K_i)

Competitive radioligand binding assays are the gold standard for determining the affinity of a compound for a specific receptor.[3][11] In these assays, the test compound competes with a radiolabeled ligand of known affinity for binding to the receptor. The resulting inhibition constant (K_i) is an inverse measure of affinity; a lower K_i value indicates a higher binding affinity.

Studies on a homologous series of 4-alkoxy-2,5-dimethoxyphenethylamines (the 2C-O-X series) reveal a distinct trend: increasing the length of the 4-alkoxy chain generally increases binding affinity at 5-HT_{2a} and 5-HT_{2C} receptors.[8][9] This suggests that the larger, more lipophilic propoxy group in 2C-P contributes to a more favorable interaction with the receptor's binding pocket compared to smaller alkoxy groups like methoxy or ethoxy.

Table 1: Comparative Binding Affinities (K_i, nM) of 4-Alkoxy-Phenethylamines at Human Serotonin Receptors

Compound	4-Position Substituent	5-HT _{2a} R K _i (nM)	5-HT _{2C} R K _i (nM)	5-HT _{1a} R K _i (nM)	Reference
2C-O-1	Methoxy (-OCH ₃)	1700	2300	>10000	[8]
2C-O-2	Ethoxy (-OCH ₂ CH ₃)	640	1200	5500	[8]
2C-P (2C-O-3)	Propoxy (-O(CH ₂) ₂ CH ₃)	200	410	2700	[8]

| 2C-O-4 | Butoxy (-O(CH₂)₃CH₃) | 100 | 250 | 3300 |[8] |

Data synthesized from Luethi et al., 2019.[8][9]

As the data illustrates, there is a clear increase in affinity (decrease in K_i value) at both 5-HT_{2a} and 5-HT_{2C} receptors as the alkyl chain lengthens from methoxy to butoxy, with the propoxy-substituted 2C-P showing significantly higher affinity than its smaller counterparts.

Functional Activity (EC₅₀ & E_{max})

While binding affinity is crucial, it does not describe the functional effect of the compound. Functional assays, such as calcium flux assays, measure the cellular response following receptor activation.[6][12] Key parameters derived from these assays are:

- EC₅₀ (Half-maximal effective concentration): The concentration of an agonist that produces 50% of the maximal possible response. It is a measure of potency; a lower EC₅₀ indicates higher potency.
- E_{max} (Maximum effect): The maximum response a compound can elicit, typically expressed as a percentage relative to a reference full agonist like serotonin (5-HT). It is a measure of efficacy.

Table 2: Comparative Functional Activity of 4-Alkoxy-Phenethylamines at Human Serotonin Receptors

Compound	4-Position Substituent	5-HT _{2a} R EC ₅₀ (nM)	5-HT _{2a} R E _{max} (% of 5-HT)	5-HT _{2C} R EC ₅₀ (nM)	5-HT _{2C} R E _{max} (% of 5-HT)	Reference
2C-O-1	Methoxy (-OCH ₃)	180	89%	150	97%	[8]
2C-O-2	Ethoxy (-OCH ₂ CH ₃)	110	91%	80	100%	[8]
2C-P (2C-O-3)	Propoxy (-O(CH ₂) ₂ CH ₃)	64	94%	44	100%	[8]

| 2C-O-4 | Butoxy (-O(CH₂)₃CH₃) | 90 | 92% | 40 | 100% |[8] |

Data synthesized from Luethi et al., 2019.[8][9]

The functional data largely mirrors the binding affinity trends. 2C-P demonstrates higher potency (lower EC₅₀) at the 5-HT_{2a}R compared to the methoxy and ethoxy analogues.[8] All tested compounds in this series act as high-efficacy partial agonists or full agonists at both 5-HT_{2a} and 5-HT_{2C} receptors.[8]

In Vivo Activity: The Head-Twitch Response (HTR)

To translate in vitro findings into a prediction of in vivo psychedelic-like activity, the head-twitch response (HTR) in rodents is a widely used and reliable behavioral proxy.[13][14] This rapid, spasmodic rotational head movement is specifically mediated by 5-HT_{2a}R activation, and its frequency correlates with the hallucinogenic potential of serotonergic compounds in humans. [14][15][16]

Studies on 4-alkyl-substituted amphetamines (a closely related class) show that the 4-propyl analog is among the most potent and efficacious in inducing the HTR, further supporting the significance of the three-carbon chain at this position for potent in vivo 5-HT_{2a}R activation.[17] While specific HTR data for the full 2C-O-X series is less available, the high in vitro potency of 2C-P at the 5-HT_{2a}R strongly predicts robust HTR activity.[18]

Experimental Protocols

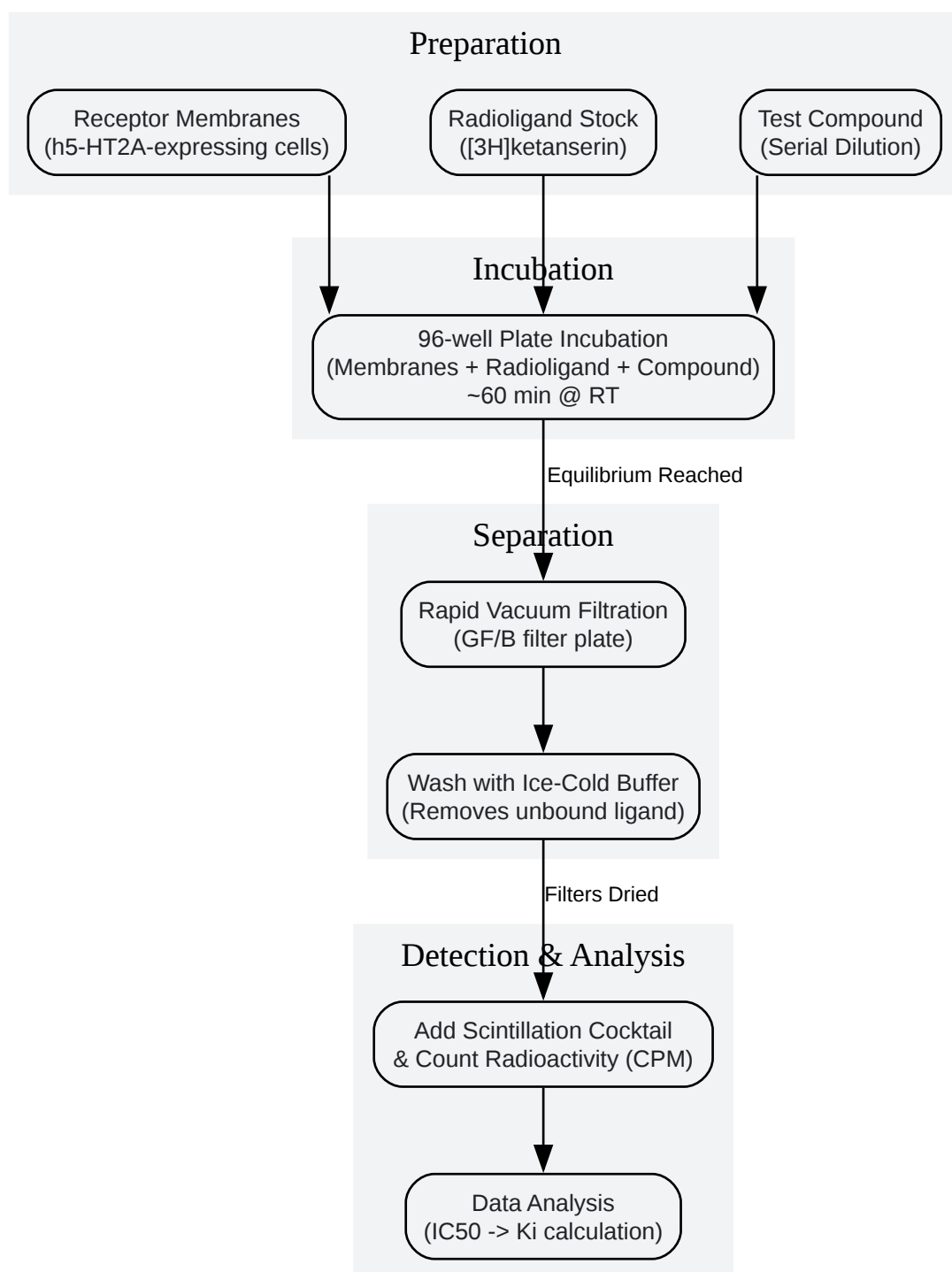
Scientific integrity requires transparent and reproducible methodologies. The following sections provide detailed protocols for the key assays used to generate the data discussed in this guide.

Protocol: Competitive Radioligand Binding Assay

This protocol describes a method to determine the binding affinity (K_i) of a test compound at the human 5-HT_{2a} receptor using a filtration-based assay.

Rationale: The principle is to measure the ability of an unlabeled test compound to displace a radiolabeled ligand (e.g., [³H]ketanserin) from the receptor.^{[19][20]} The amount of radioactivity captured on a filter is inversely proportional to the test compound's affinity.^[11]

Workflow Diagram:



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Caption: Workflow for a competitive radioligand binding assay.

Step-by-Step Methodology:

- **Membrane Preparation:** Homogenize cells or tissues expressing the human 5-HT_{2a} receptor in a cold lysis buffer. Centrifuge the homogenate to pellet the membranes, then resuspend the pellet in an appropriate assay buffer. Determine the protein concentration using a standard method like the BCA assay.[\[21\]](#)
- **Assay Setup:** In a 96-well plate, add the following to each well in order: assay buffer, serially diluted test compound (or vehicle for total binding, or a high concentration of a known antagonist like ketanserin for non-specific binding), a fixed concentration of radioligand (e.g., 0.5 nM [³H]ketanserin), and the membrane preparation.[\[19\]](#)[\[21\]](#)
- **Incubation:** Incubate the plate with gentle agitation for 60 minutes at room temperature to allow the binding to reach equilibrium.[\[19\]](#)[\[21\]](#)
- **Filtration:** Rapidly terminate the reaction by vacuum filtering the contents of each well through a glass fiber filter plate (e.g., GF/B pre-soaked in polyethyleneimine to reduce non-specific binding).[\[21\]](#)[\[22\]](#) This separates the receptor-bound radioligand (trapped on the filter) from the unbound radioligand (passes through).
- **Washing:** Immediately wash the filters multiple times with ice-cold wash buffer to remove any remaining unbound radioligand.
- **Quantification:** Dry the filter plate, add a scintillation cocktail to each well, and quantify the radioactivity (in counts per minute, CPM) using a microplate scintillation counter.[\[21\]](#)
- **Data Analysis:** Subtract the non-specific binding CPM from all other readings. Plot the specific binding versus the log concentration of the test compound and fit the data using a non-linear regression model to determine the IC₅₀ value. Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_e)$, where [L] is the concentration of the radioligand and K_e is its dissociation constant.[\[21\]](#)

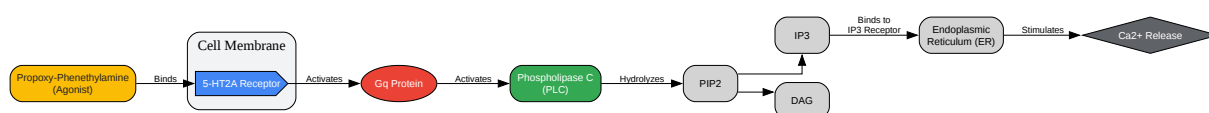
Protocol: Calcium Flux Functional Assay

This protocol outlines a method to measure the functional potency (EC₅₀) and efficacy (E_{max}) of a test compound by monitoring intracellular calcium mobilization.

Rationale: Agonist binding to the Gq-coupled 5-HT_{2a}R initiates a signaling cascade that results in the release of Ca²⁺ from intracellular stores.[\[3\]](#)[\[7\]](#) A calcium-sensitive fluorescent dye loaded

into the cells will exhibit an increase in fluorescence upon binding to Ca^{2+} , which can be measured in real-time using a kinetic plate reader like a FLIPR (Fluorescence Imaging Plate Reader).[6][12][23]

Signaling Pathway Diagram:



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Caption: Canonical 5-HT_{2a}R Gq signaling pathway leading to Ca^{2+} release.

Step-by-Step Methodology:

- Cell Culture: Plate cells stably expressing the human 5-HT_{2a} receptor (e.g., HEK293 or CHO-K1 cells) into a black, clear-bottom 96-well microplate and culture overnight to form a confluent monolayer.[23]
- Dye Loading: Prepare a loading buffer containing a calcium-sensitive dye (e.g., Fluo-8 AM or Calcium 5) and probenecid (an anion-transport inhibitor that prevents dye leakage from the cells).[23] Aspirate the culture medium from the cells and add the dye loading buffer to each well.
- Incubation: Incubate the plate for 30-60 minutes at 37°C, followed by a 30-minute incubation at room temperature, to allow the dye to de-esterify and become active within the cells.[23]
- Compound Plate Preparation: In a separate 96-well plate, prepare serial dilutions of the test compounds at a concentration 5-10x higher than the final desired concentration.
- Measurement: Place both the cell plate and the compound plate into a kinetic fluorescence plate reader (e.g., FlexStation® 3 or FLIPR®).[12][23]

- **Assay Execution:** The instrument will first measure the baseline fluorescence of the cells for several seconds. It will then automatically add the test compounds from the compound plate to the cell plate and immediately begin measuring the change in fluorescence intensity over time (typically 1-3 minutes).[\[24\]](#)
- **Data Analysis:** The response is typically quantified as the peak fluorescence intensity minus the baseline reading. Plot the response versus the log concentration of the test compound and fit the data to a sigmoidal dose-response curve to determine the EC_{50} and E_{max} values.

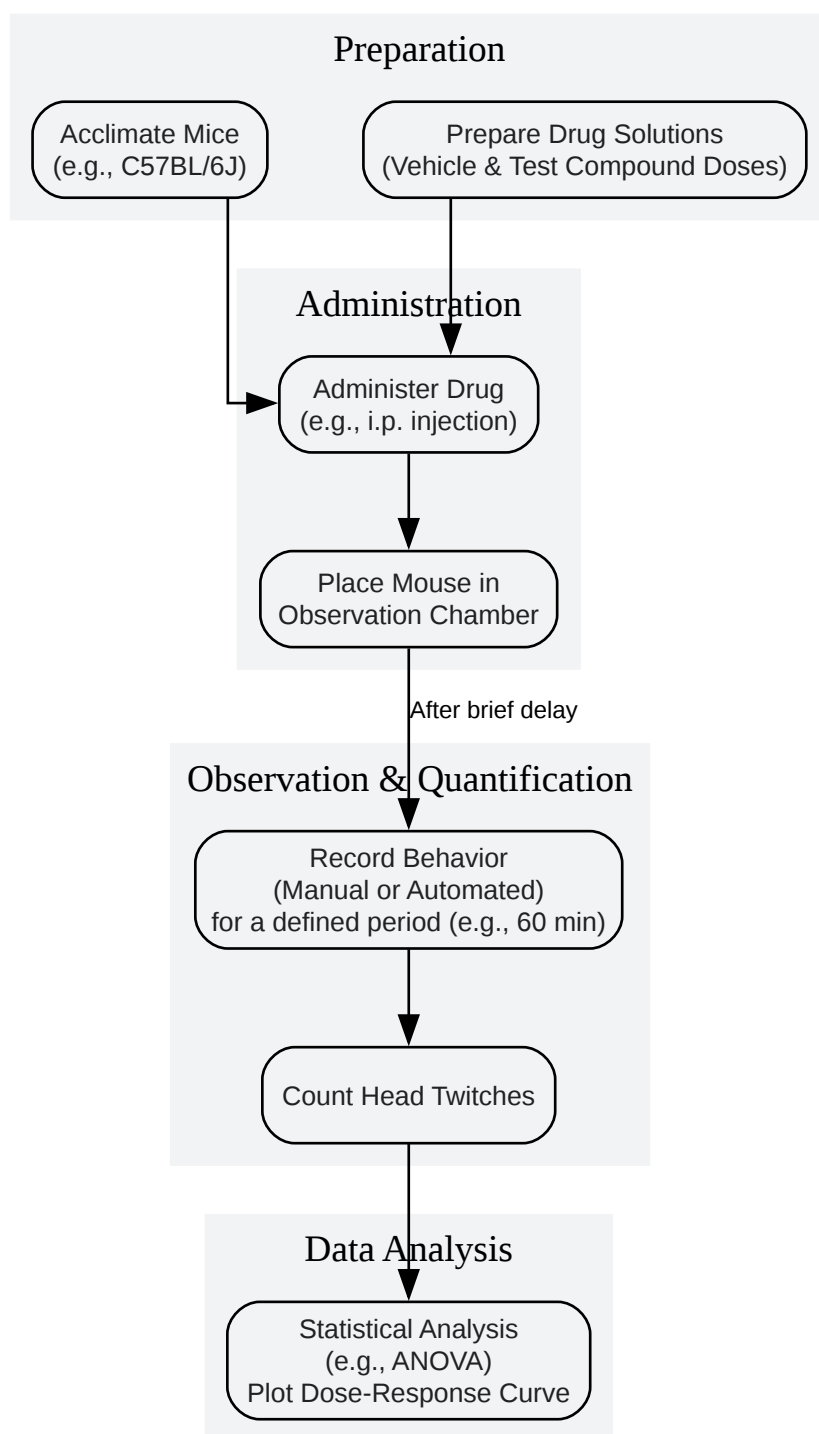
Protocol: Mouse Head-Twitch Response (HTR) Assay

This protocol details the in vivo procedure for quantifying the psychedelic-like activity of a compound by measuring the head-twitch response in mice.

Rationale: The HTR is a 5-HT_{2a}R-mediated behavior in rodents that serves as a reliable preclinical model for predicting the hallucinogenic potential of a substance.[\[13\]](#)[\[14\]](#)[\[25\]](#)

Quantifying the number of head twitches over a set period after drug administration provides a dose-dependent measure of in vivo 5-HT_{2a}R agonism.[\[26\]](#)

Workflow Diagram:



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Caption: Workflow for the mouse head-twitch response (HTR) assay.

Step-by-Step Methodology:

- **Animals:** Use adult male mice (e.g., C57BL/6J strain), as they are commonly used for this assay.^[26] House the animals under standard conditions and allow them to acclimate to the testing room for at least 60 minutes before the experiment.
- **Drug Administration:** Administer the test compound or vehicle solution via a chosen route, typically intraperitoneal (i.p.) injection. Doses should be selected based on a range-finding study.
- **Observation:** Immediately after administration, place each mouse individually into a clear observation chamber (e.g., a standard Plexiglas cage).
- **Quantification:** Record the number of head twitches for a predetermined period (e.g., 30-90 minutes). A head twitch is defined as a rapid, spasmodic side-to-side rotational movement of the head that is not associated with grooming or sniffing.^{[14][16]}
 - **Manual Scoring:** A trained observer, blind to the experimental conditions, can manually count the twitches.
 - **Automated Scoring:** More advanced systems use a small magnet affixed to the mouse's head or ear tag, with a magnetometer coil detecting the rapid movement, allowing for automated and unbiased quantification.^[27]
- **Data Analysis:** Sum the total number of head twitches for each animal within the observation period. Analyze the data using appropriate statistical methods (e.g., one-way ANOVA followed by post-hoc tests) to compare the effects of different doses to the vehicle control. Plot the mean number of head twitches against the drug dose to generate a dose-response curve.

Conclusion and Future Directions

The structure-activity relationship for 4-alkoxy-substituted phenethylamines demonstrates a clear trend where increasing the lipophilicity and chain length of the 4-position substituent, up to a certain point, enhances both binding affinity and functional potency at 5-HT_{2a} and 5-HT_{2C} receptors. The propoxy group, as exemplified by 2C-P, represents a sweet spot in this series, conferring high affinity and potent agonist activity, which is predictive of significant in vivo psychedelic-like effects.

This comparative guide provides the foundational data and methodologies for researchers in drug discovery. By understanding the causal relationships between chemical structure and biological function, scientists can more rationally design novel ligands with desired pharmacological profiles. Future research should focus on exploring more diverse substitutions at the 4-position and investigating downstream signaling pathways beyond calcium mobilization to understand phenomena like biased agonism, which may hold the key to developing therapeutic agents with tailored effects.

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